

A Comprehensive Technical Guide to Ammonium Hexanitratocerate(IV)

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Compound of Interest

Compound Name: Azanium;cerium(4+);hexantrate

CAS No.: 16774-21-3

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ammonium hexanitratocerate(IV), with the chemical formula $(\text{NH}_4)_2[\text{Ce}(\text{NO}_3)_6]$, is an inorganic compound widely recognized for its utility as a potent oxidizing agent in both organic and inorganic chemistry.[1] Its IUPAC name is Ammonium Hexanitratocerate(IV) or alternately Diammonium cerium(IV) nitrate.[1] This orange-red crystalline solid is soluble in water and finds extensive application in various chemical transformations, including the synthesis of heterocyclic compounds and the cleavage of protecting groups, making it a valuable reagent for the drug development professional.[1]

Physicochemical Properties

A summary of the key physicochemical properties of ammonium hexanitratocerate(IV) is presented in the table below.

Property	Value	Reference
IUPAC Name	Ammonium Hexanitratocerate(IV)	[1]
Alternate IUPAC Name	Diammonium cerium(IV) nitrate	[1]
Chemical Formula	$(\text{NH}_4)_2[\text{Ce}(\text{NO}_3)_6]$	[1]
Molar Mass	548.22 g/mol	[2]
Appearance	Orange-red monoclinic crystals	[1]
Melting Point	107-108 °C	[1]
Solubility in Water	1.41 g/mL at 20 °C	
Crystal Structure	Monoclinic	[1]
Coordination Number of Cerium	12	[3]

Crystallographic Data

The crystal structure of ammonium hexanitratocerate(IV) has been determined by single-crystal X-ray diffraction. The compound crystallizes in the monoclinic system. Detailed crystallographic data are provided in the table below, as reported in the literature.

Parameter	Value	Reference
Crystal System	Monoclinic	[4][5][6][7][8][9]
Reference	Inorganic Chemistry, 1968, 7(4), 715–721	[4][5][6][7][8][9]

Note: For complete crystallographic information, including atomic coordinates and bond lengths/angles, researchers are directed to the original publication.

Spectroscopic Data

The spectroscopic signature of ammonium hexanitratocerate(IV) is crucial for its identification and for monitoring reactions. Key spectroscopic data are summarized below.

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Assignment
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Data not available in a structured format in the search results.

Raman Spectroscopy

Wavenumber (cm ⁻¹)	Assignment	Reference
239, 149	Oxo-bridged Ce(IV)-O-Ce(IV) dinuclear complex	[10]
1543, 748	Ce(IV)-coordinated nitrate (bidentate mode)	[10]

UV-Vis Spectroscopy

The UV-Vis spectrum of ammonium hexanitratocerate(IV) in aqueous solution exhibits a characteristic absorption peak.

Wavelength (λ _{max})	Molar Absorptivity (ε)	Solvent	Reference
~300-400 nm	Not specified	Aqueous	[11]

Experimental Protocols

Synthesis of Ammonium Hexanitratocerate(IV)

A general procedure for the synthesis of ammonium hexanitratocerate(IV) involves the electrolytic oxidation of a cerous nitrate solution in the presence of nitric acid, followed by the addition of ammonium nitrate to crystallize the product.

Materials:

- Cerous nitrate ($\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- Nitric acid (concentrated)
- Ammonium nitrate (NH_4NO_3)
- Distilled water

Procedure:

- Prepare a solution of cerous nitrate in aqueous nitric acid.
- Subject the solution to electrolytic oxidation to convert Ce(III) to Ce(IV).
- To the resulting ceric nitrate solution, add a stoichiometric amount of ammonium nitrate.
- Concentrate the solution by heating to induce crystallization.
- Cool the solution to allow for the formation of orange-red crystals of $(\text{NH}_4)_2[\text{Ce}(\text{NO}_3)_6]$.
- Collect the crystals by filtration, wash with a small amount of cold distilled water, and dry in a desiccator.

Application in Organic Synthesis: Synthesis of Quinoxaline Derivatives

Ammonium hexanitratocerate(IV) catalyzes the efficient synthesis of quinoxaline derivatives from 1,2-diamines and 1,2-dicarbonyl compounds.

General Procedure:

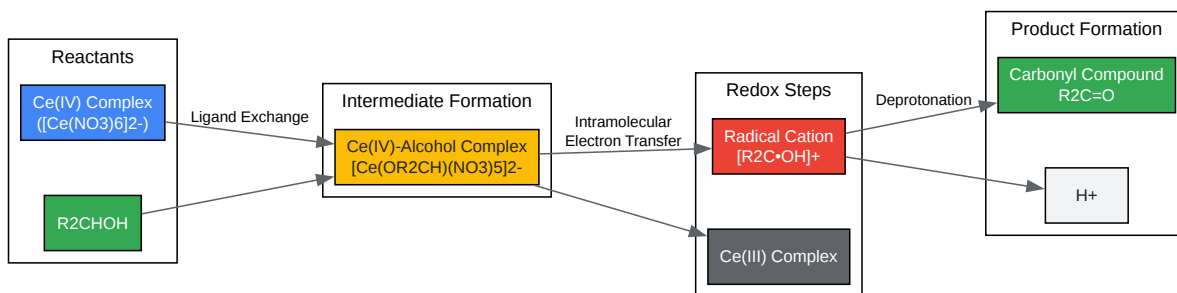
- In a round-bottom flask, dissolve the 1,2-diamine (1 mmol) and the 1,2-dicarbonyl compound (1 mmol) in a suitable solvent (e.g., ethanol/water mixture).^[12]
- Add a catalytic amount of ammonium hexanitratocerate(IV) (e.g., 10 mol%) to the solution.
- Stir the reaction mixture at room temperature.

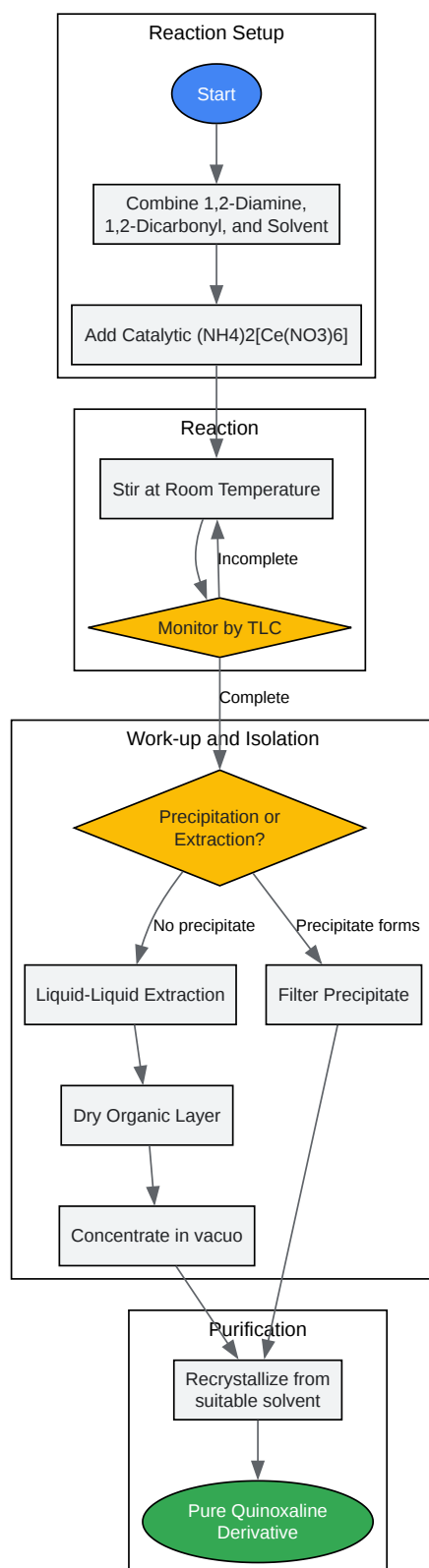
- Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Upon completion, the product can often be isolated by simple filtration if it precipitates.[13]
- Alternatively, the reaction mixture can be worked up by adding an organic solvent (e.g., dichloromethane), washing with water and brine, drying the organic layer over anhydrous sodium sulfate, and concentrating under reduced pressure.[12]
- The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol). [14]

Signaling Pathways and Experimental Workflows

Proposed Mechanism of Alcohol Oxidation by Ammonium Hexanitratocerate(IV)

The oxidation of alcohols by ceric ammonium nitrate is a fundamental transformation in organic synthesis. The reaction is believed to proceed through the formation of a Ce(IV)-alcohol complex, followed by an intramolecular electron transfer to generate a radical cation, which then collapses to the corresponding carbonyl compound.





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